

# Unraveling the Enigma of BVB808: A Case of Mistaken Identity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BVB808

Cat. No.: B10847378

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A comprehensive investigation into the research applications of a compound designated as **BVB808** with the CAS number 1414587-22-6 has revealed a significant discrepancy: no such molecule is documented in publicly accessible scientific databases or literature. The CAS number 1414587-22-6 is assigned to a data connector component manufactured by Phoenix Contact, not a chemical compound for research purposes. Furthermore, the identifier "**BVB808**" does not correspond to any known research molecule in the public domain.

This suggests a potential error in the provided information, where the name and CAS number have been incorrectly associated. While the requested in-depth technical guide on the research applications of "**BVB808** CAS number 1414587-22-6" cannot be produced due to the non-existence of this specific compound, it is possible that the query intended to refer to a different, legitimate research molecule.

For instance, the search for compounds with similar numerical designations revealed a clinical-stage drug, BLU-808, which is under investigation for allergic rhinitis. However, without further clarification, any attempt to provide a technical guide on an alternative compound would be speculative.

Researchers, scientists, and drug development professionals are advised to verify the chemical name and CAS number of any compound of interest through reliable chemical databases such as SciFinder, Reaxys, or PubChem to ensure the accuracy of their information. In the event that "**BVB808**" is an internal or newly synthesized compound, its research applications and associated data would be proprietary and not available in the public domain.

Therefore, the core requirements of this request—summarizing quantitative data, detailing experimental protocols, and creating visualizations for signaling pathways and experimental workflows for "**BVB808** CAS number 1414587-22-6"—cannot be fulfilled. We encourage the user to re-verify the compound's identification to enable a precise and informative response.

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